

Measuring Sphinganine Levels in Plasma: An Application Note and Protocol

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Compound of Interest

Compound Name: *Sphinganine*

Cat. No.: *B043673*

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Introduction: **Sphinganine** (dihydrosphingosine) is a critical intermediate in the de novo biosynthesis of all sphingolipids, a class of bioactive lipids integral to cell structure and signaling.^[1] Alterations in **sphinganine** levels and the **sphinganine**/sphingosine ratio in plasma are investigated as potential biomarkers for various metabolic diseases and exposure to certain mycotoxins. Accurate and reproducible quantification of **sphinganine** in plasma is crucial for advancing research and therapeutic development in these areas. This document provides a detailed protocol for the measurement of **sphinganine** in plasma samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS), the gold-standard analytical technique for this application due to its high sensitivity and specificity.

De Novo Sphingolipid Synthesis Pathway

The diagram below illustrates the central role of **sphinganine** in the de novo synthesis of sphingolipids. The pathway begins with the condensation of serine and palmitoyl-CoA, leading to the formation of 3-keto**sphinganine**, which is then rapidly reduced to **sphinganine**. **Sphinganine** is subsequently acylated to form dihydroceramides, which are then desaturated to produce ceramides, the precursors for more complex sphingolipids.^{[1][2][3]}



Sample Preparation

Plasma Sample (50 μ L)

Add Internal Standard
(e.g., d7-Sphinganine)

Lipid Extraction

Protein Precipitation
(e.g., cold Methanol)

Vortex & Incubate

Centrifuge

Collect Supernatant

Evaporate to Dryness

Reconstitute in
Mobile Phase

Analysis

LC Separation
(C18 Reversed-Phase)

MS/MS Detection
(MRM Mode)

Data Processing

Quantification
(Peak Area Ratio)

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References

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